

# Personal protective equipment for handling 2,3-Dihydrobenzofuran-7-methanol

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## Compound of Interest

Compound Name: 2,3-Dihydrobenzofuran-7-methanol

Cat. No.: B115375

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## Essential Safety and Handling Guide for 2,3-Dihydrobenzofuran-7-methanol

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: As of the date of this document, a specific Safety Data Sheet (SDS) for **2,3-Dihydrobenzofuran-7-methanol** (CAS No. 148166-59-6) is not readily available. The following guidance is based on the safety information for the closely related parent compound, 2,3-Dihydrobenzofuran, and general principles of laboratory safety for handling substances with unknown toxicological properties. This compound should be handled with a high degree of caution as if it were potentially hazardous.

## Immediate Safety and Hazard Information

Due to the lack of specific toxicological data, **2,3-Dihydrobenzofuran-7-methanol** must be treated as a substance with unknown toxicity. Based on the parent compound, 2,3-Dihydrobenzofuran, it should be considered a combustible liquid.<sup>[1]</sup>

Potential Hazards:

- Skin and Eye Irritation: Assumed to be an irritant upon contact with skin and eyes.
- Respiratory Irritation: Inhalation of vapors or aerosols may cause respiratory tract irritation.

- Flammability: The compound is likely combustible and may ignite if exposed to heat or open flames.[1]

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is mandatory to minimize exposure. The following table summarizes the required PPE for handling **2,3-Dihydrobenzofuran-7-methanol**.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Double-gloving is recommended. Use chemically resistant gloves such as nitrile or butyl rubber.[2]	Provides a barrier against skin contact. Double-gloving offers additional protection in case of a tear or puncture in the outer glove.
Eye and Face Protection	Chemical splash goggles that provide a complete seal around the eyes. A face shield should be worn over the goggles.[3]	Protects against splashes and vapors that could cause serious eye damage. A face shield offers an additional layer of protection for the entire face.
Skin and Body Protection	A flame-resistant lab coat, fully buttoned with sleeves extended to the wrists.[3]	Prevents contact with skin and protects from potential splashes. Flame-resistant material is crucial due to the combustible nature of the compound.
Respiratory Protection	All handling of this compound must be conducted in a certified chemical fume hood. [3] If work outside a fume hood is unavoidable, a NIOSH-approved respirator with organic vapor cartridges is required.[2]	A fume hood is the primary engineering control to prevent inhalation of vapors. A respirator provides protection if adequate ventilation is not available.

## Operational and Disposal Plans

A clear, step-by-step plan for handling and disposal is critical to ensure safety and compliance.

### Handling Protocol:

- Preparation: Before starting any work, ensure that a certified chemical fume hood is operational and that all necessary PPE is readily available and in good condition.[3]
- Weighing and Transferring: Conduct all weighing and transferring of **2,3-Dihydrobenzofuran-7-methanol** within the chemical fume hood. Use spark-proof tools and ground all equipment to prevent static discharge.[4]
- Heating: If heating is required, use a well-controlled heating mantle or oil bath. Avoid open flames.[1]
- Post-Handling: After handling, thoroughly wash hands and any potentially exposed skin with soap and water.[5]

### Spill Management:

- Evacuation and Alerting: In case of a spill, immediately alert others in the area and evacuate if necessary.
- Containment: For small spills within a fume hood, use an inert absorbent material like vermiculite or sand to contain the spill.
- Cleanup: Carefully collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal. Clean the spill area with an appropriate solvent, and collect the cleaning materials as hazardous waste.

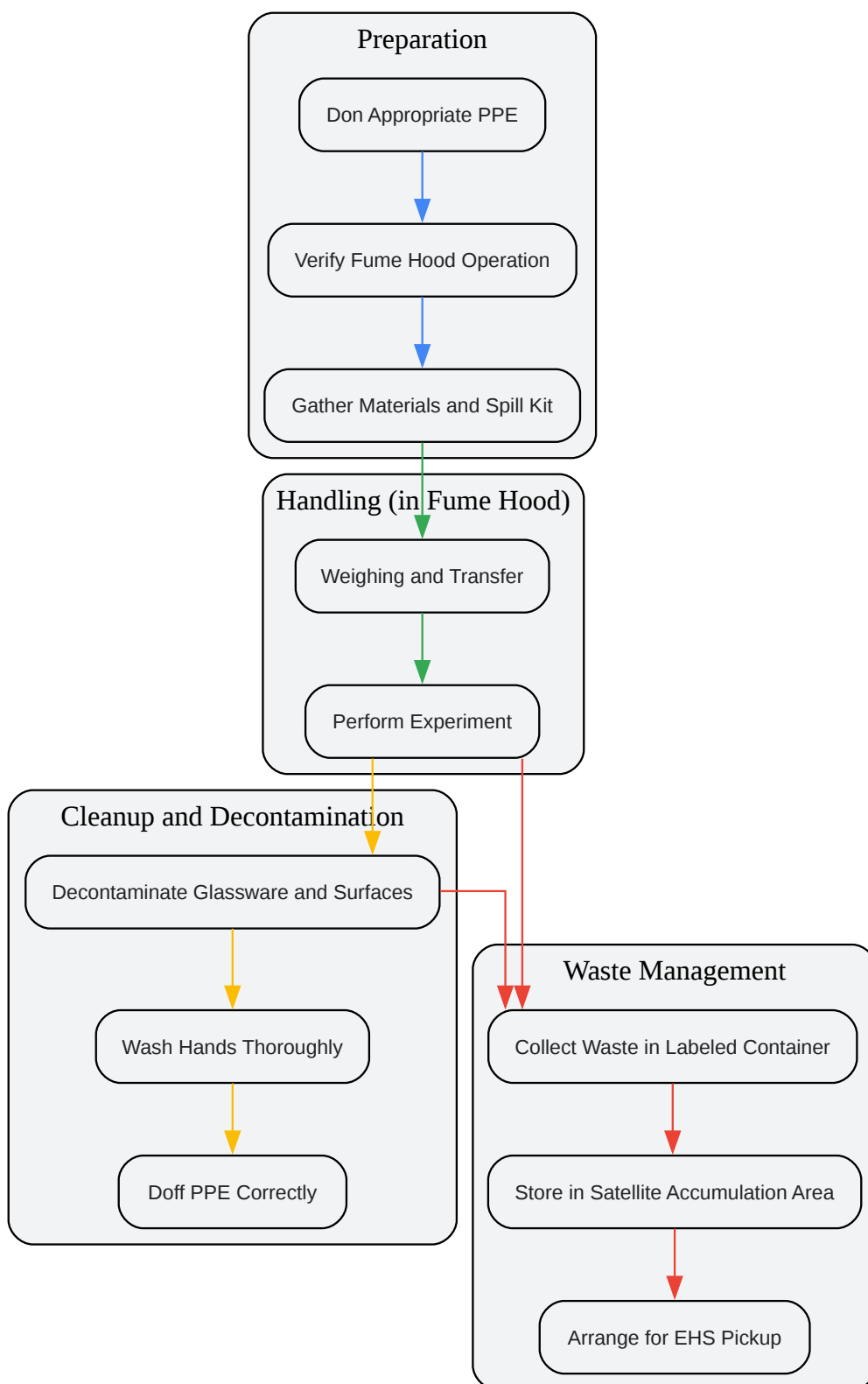
### Disposal Plan:

- Waste Collection: All waste containing **2,3-Dihydrobenzofuran-7-methanol**, including contaminated consumables and absorbent materials, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.

- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**2,3-Dihydrobenzofuran-7-methanol**," and a description of the associated hazards (e.g., "Combustible," "Potential Irritant").
- Storage: Store the hazardous waste container in a designated satellite accumulation area, away from incompatible materials and sources of ignition.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.<sup>[6][7]</sup>

## Experimental Workflow and Logic Diagram

The following diagram illustrates the logical workflow for the safe handling of **2,3-Dihydrobenzofuran-7-methanol**, from preparation to disposal.



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Caption: Workflow for handling **2,3-Dihydrobenzofuran-7-methanol**.

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